

storage and handling of hygroscopic Dimorpholinophosphinyl chloride

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Compound of Interest

Compound Name: *Dimorpholinophosphinyl chloride*

Cat. No.: *B048387*

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Technical Support Center: Dimorpholinophosphinyl Chloride (DMPC)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and troubleshooting of the hygroscopic reagent, **Dimorpholinophosphinyl chloride** (DMPC).

Frequently Asked Questions (FAQs)

Q1: What is **Dimorpholinophosphinyl chloride** (DMPC) and what are its primary applications?

A1: **Dimorpholinophosphinyl chloride** (DMPC), with CAS number 7264-90-6, is a versatile organophosphorus compound.^{[1][2]} It functions as a highly reactive and selective condensing and phosphinylating agent in organic synthesis.^{[3][4]} Its primary applications are in the pharmaceutical industry, notably as a coupling reagent in peptide synthesis and in the synthesis of pharmaceutical compounds like Dexamethasone Phosphate, a potent anti-inflammatory pro-drug.^{[5][6][7]} DMPC's ability to facilitate the formation of ester and amide bonds makes it a valuable tool in the creation of complex molecules.^[6]

Q2: What are the key safety precautions to take when handling DMPC?

A2: DMPC is a corrosive and moisture-sensitive solid.[8][9] It is crucial to handle it in a well-ventilated area, preferably under an inert atmosphere in a glove box or fume hood, to avoid inhalation of dust and vapors.[8] Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, should always be worn.[10] Avoid contact with skin and eyes. In case of contact, rinse the affected area immediately and thoroughly with water and seek medical attention.[10]

Q3: How should DMPC be properly stored to maintain its integrity?

A3: Due to its hygroscopic and moisture-sensitive nature, DMPC must be stored under controlled conditions to prevent degradation.[4][9] The recommended storage is in a refrigerator at 2-8°C, in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen).[4] Storing it in a desiccator with a suitable desiccant can provide additional protection against moisture.

Q4: What are the signs of DMPC degradation?

A4: The primary degradation pathway for DMPC is hydrolysis, which occurs upon exposure to moisture. This reaction yields bis(morpholino)phosphinic acid and hydrogen chloride. A visual indication of degradation can be a change in the physical appearance of the solid from a white or off-white powder to a more clumpy or discolored substance. A pungent, acidic odor may also be present due to the formation of HCl.

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Low or no product yield in a coupling reaction.	1. Degradation of DMPC: The reagent may have been exposed to moisture, leading to hydrolysis and loss of activity. 2. Inadequate reaction conditions: Insufficient exclusion of atmospheric moisture during the reaction. 3. Incorrect stoichiometry: An improper molar ratio of DMPC to other reactants.	1. Use a fresh, properly stored vial of DMPC. 2. Ensure all glassware is oven-dried or flame-dried before use. Conduct the reaction under a dry, inert atmosphere (nitrogen or argon). Use anhydrous solvents. 3. Carefully re-calculate and measure the required amounts of all reagents.
Formation of unexpected byproducts.	1. Side reactions due to moisture: The presence of water can lead to the formation of phosphinic acid byproducts. 2. Reaction with non-target functional groups: DMPC is highly reactive and may react with other nucleophilic groups in your starting materials if they are not properly protected.	1. Rigorously exclude water from the reaction mixture by using anhydrous solvents and an inert atmosphere. 2. Ensure that all sensitive functional groups on your substrates are appropriately protected before introducing DMPC.
Difficulty in dissolving DMPC.	Inappropriate solvent choice.	DMPC has limited solubility. It is slightly soluble in chloroform and methanol. ^{[9][11]} For reactions, it is typically used in aprotic solvents like dichloromethane. ^[12] Gentle warming and sonication may aid dissolution, but prolonged heating should be avoided.
Inconsistent reaction outcomes.	Variability in DMPC quality: Different batches or improperly stored reagent may have	1. Purchase DMPC from a reputable supplier. 2. Always store the reagent under the recommended conditions. 3. If

varying levels of purity and activity.

possible, test a small amount of a new batch of DMPC on a well-established reaction to confirm its activity before proceeding with critical experiments.

Quantitative Data

Table 1: Physical and Chemical Properties of **Dimorpholinophosphinyl Chloride**

Property	Value	Reference(s)
CAS Number	7264-90-6	[1][2]
Molecular Formula	C ₈ H ₁₆ ClN ₂ O ₃ P	[1]
Molecular Weight	254.65 g/mol	[1]
Appearance	White to off-white solid	[4]
Melting Point	80 °C	[11]
Boiling Point	137-140 °C at 0.02 Torr	[11]
Density	1.36 ± 0.1 g/cm ³ (Predicted)	[11]

Table 2: Solubility of **Dimorpholinophosphinyl Chloride**

Solvent	Solubility	Reference(s)
Chloroform	Slightly soluble	[9][11]
Methanol	Slightly soluble	[9][11]
Dichloromethane	Soluble (commonly used in synthesis)	[12]

Experimental Protocols

Protocol: Peptide Coupling using **Dimorpholinophosphinyl Chloride** (DMPC)

This protocol describes a general procedure for the formation of a dipeptide bond using DMPC as the coupling reagent.

Materials:

- N-protected amino acid
- C-terminally protected amino acid (or amino acid ester)
- **Dimorpholinophosphinyl chloride** (DMPC)
- Tertiary amine base (e.g., N,N-Diisopropylethylamine - DIPEA)
- Anhydrous aprotic solvent (e.g., Dichloromethane - DCM)
- Oven-dried glassware
- Inert atmosphere setup (Nitrogen or Argon)

Procedure:

- In an oven-dried round-bottom flask under an inert atmosphere, dissolve the N-protected amino acid (1.0 equivalent) in anhydrous DCM.
- Add the C-terminally protected amino acid (1.0 equivalent) to the solution.
- Add the tertiary amine base (e.g., DIPEA, 2.0 equivalents) to the reaction mixture and stir for 5-10 minutes at room temperature.
- In a separate dry vial, weigh the **Dimorpholinophosphinyl chloride** (DMPC, 1.1 equivalents) under an inert atmosphere and dissolve it in a minimal amount of anhydrous DCM.
- Slowly add the DMPC solution to the reaction mixture at 0°C (ice bath).

- Allow the reaction to warm to room temperature and stir for 2-4 hours, or until the reaction is complete (monitored by TLC or LC-MS).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired dipeptide.

Visualizations

Caption: Chemical structure of **Dimorpholinophosphinyl chloride**.

Caption: Experimental workflow for peptide coupling using DMPC.

Caption: Troubleshooting logic for low yield reactions with DMPC.

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